

5,7-Dihydroxy-4-methylcoumarin solvent control preparation DMSO concentration

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Compound Focus: 5,7-Dihydroxy-4-methylcoumarin

CAS No.: 2107-76-8

Cat. No.: S621822

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Solubility and Stock Solution Preparation

The most consistent and critical data for your experiments relates to preparing stock solutions of **5,7-Dihydroxy-4-methylcoumarin**.

Solvent	Solubility (mg/mL)	Concentration (mM)	Notes	Source
DMSO	38 mg/mL	197.74 mM	In-house tested; "Moisture-absorbing DMSO reduces solubility. Please use fresh DMSO."	[1] [2]
DMSO	25 mg/mL	130.09 mM	"Hygroscopic DMSO has a significant impact on the solubility of product, please use newly opened DMSO."	[3]
Methanol	Slightly Soluble	-	-	[4]
Water	Slightly Soluble or Insoluble	-	-	[4]

For in vivo studies, one supplier provides a validated formulation for a clear solution: **2.000 mg/mL (10.41 mM) in 5% DMSO + Corn oil**. To prepare a 1 mL working solution, add 50 μ L of a 40 mg/mL clear DMSO stock solution to 950 μ L of corn oil and mix evenly. The solution should be used immediately [1] [2].

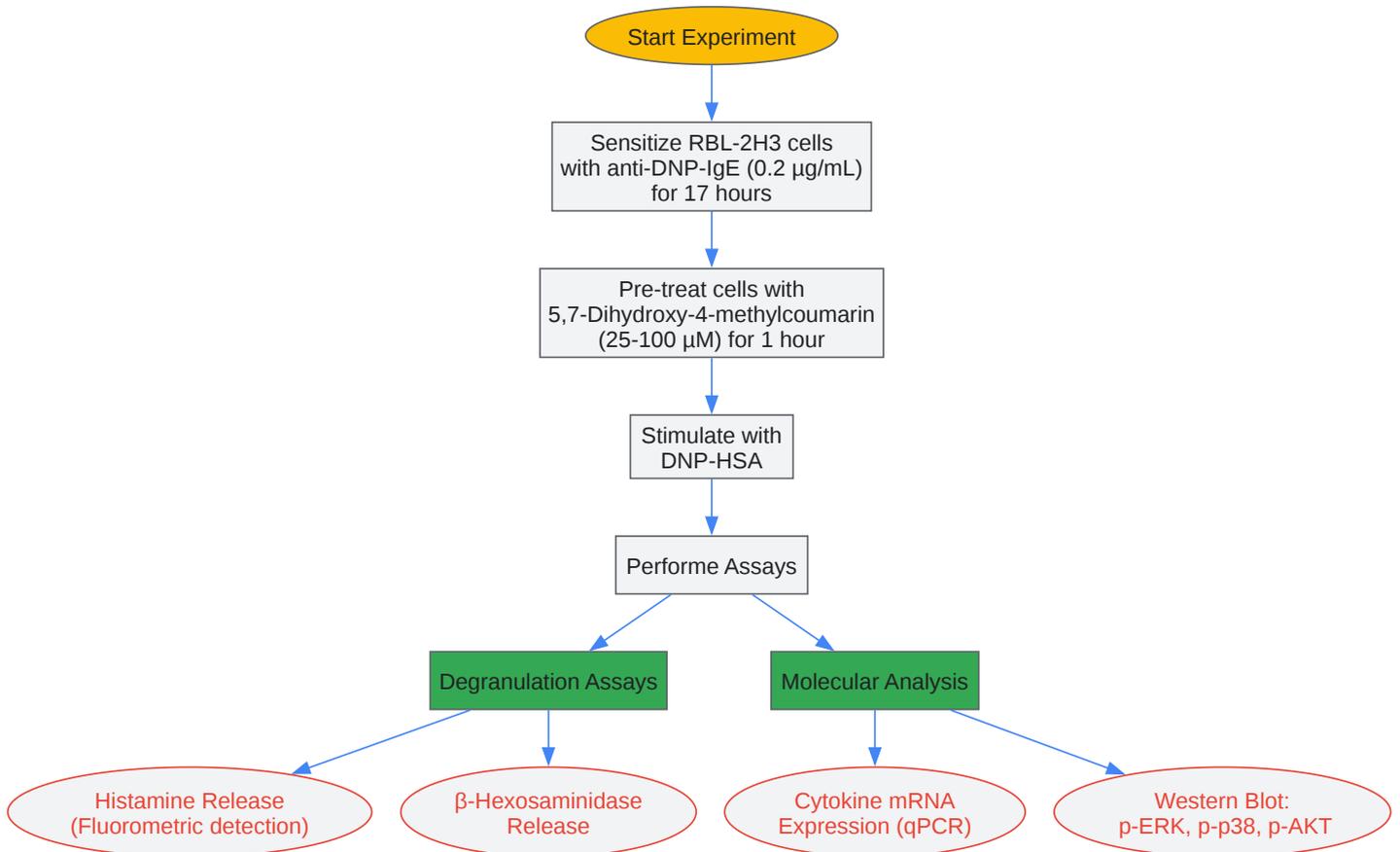
Key Experimental Protocols

The compound has been used in various recent studies. Here are detailed methodologies for key experiments.

- **Cell Culture and Viability (MTT) Assay** [5] [6]
 - **Cell Line:** RBL-2H3 cells (for anti-allergy research) or B16F10 murine melanoma cells (for melanogenesis research).
 - **Culture Conditions:** Grow cells in appropriate medium (e.g., α -MEM for RBL-2H3) supplemented with 10% fetal bovine serum and 1% penicillin/streptomycin/glutamine at 37°C and 5% CO₂.
 - **Dosing:** Incubate cells with various concentrations of **5,7-Dihydroxy-4-methylcoumarin** (typical non-cytotoxic range is 25-100 μ M) for several hours (e.g., 7 hours).
 - **Viability Measurement:** Treat cells with MTT reagent (1 mg/mL) for 2 hours. Remove the MTT solution, dissolve the formed formazan crystals in DMSO, and measure the absorbance at 570 nm.
- **Anti-Allergic Effect in RBL-2H3 Cells** [5]
 - **Cell Sensitization:** Seed RBL-2H3 cells and sensitize them with anti-DNP-IgE (0.2 μ g/mL) for 17 hours.
 - **Treatment:** Wash cells and pre-treat with **5,7-Dihydroxy-4-methylcoumarin** (e.g., 100 μ M) or a positive control (e.g., Ketotifen) for 1 hour.
 - **Stimulation & Measurement:** Add DNP-HSA to stimulate the cells. To measure effects:
 - **Histamine Release:** Collect supernatant after stimulation. Use a fluorometric assay with o-phthalaldehyde to measure histamine content (Excitation: 360 nm, Emission: 440 nm).
 - **β -Hexosaminidase Release:** Use the same supernatant. Measure the release of this enzyme, a marker for degranulation.
 - **Cytokine Analysis:** Isolate mRNA to analyze the expression of cytokines (IL-4, IL-13, TNF- α) via RT-qPCR.
 - **Pathway Analysis:** Use Western blotting to detect phosphorylation levels of key proteins like ERK, p38, and AKT.
- **Melanogenesis Assay in B16F10 Cells** [6]

- **Melanin Content:** Treat B16F10 cells with the compound (25, 50, 100 μ M) for 72 hours. Lyse the cells and measure the melanin content spectrophotometrically.
- **Tyrosinase Activity:** Measure intracellular tyrosinase activity, the rate-limiting enzyme in melanin synthesis.
- **Mechanism Investigation:** Perform Western blotting to analyze the expression of melanogenesis-related proteins (TYR, TRP-1, TRP-2, MITF) and the activation state of signaling pathways (PKA/cAMP, GSK3 β , PI3K/AKT).

The experimental workflow for studying anti-allergic effects can be visualized as follows:



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Biological Activities & Research Applications

This compound demonstrates a range of bioactivities, as shown in the table below.

Biological Activity	Experimental Model/Context	Key Findings	Source
Anti-allergic	IgE-mediated RBL-2H3 cells; PCA murine model	Reduced histamine/ β -hexosaminidase release; downregulated IL-4, IL-13, TNF- α , COX-2; inhibited MAPK & AKT phosphorylation.	[5]
Melanogenesis Stimulation	B16F10 murine melanoma cells	Increased melanin production & tyrosinase activity; upregulated TYR, TRP-1, TRP-2, MITF; activated PKA/GSK3 β pathways.	[6]
Antioxidant & Immunomodulatory	Human neutrophils	Inhibited ROS generation; scavenged hypochlorous acid (more effectively than some other derivatives).	[7]
Antifungal & Antibacterial	Not specified in detail	Described as having antifungal and antibacterial activities.	[3]
Low Skin Irritation	Human primary skin irritation test (32 participants)	Showed low irritation potential at 50 μ M and 100 μ M, suggesting safety for topical application.	[6]

Troubleshooting Common Issues

- **Low Solubility in DMSO:** The most common issue is old or moisture-absorbed DMSO. **Solution:** Always use **freshly opened, anhydrous DMSO** to prepare stock solutions. Gently warming the tube in a hand-water bath ($\sim 37^{\circ}\text{C}$) and vortexing can aid dissolution [1] [3].
- **Precipitation in Aqueous Buffers:** The compound has low water solubility. **Solution:** When adding to cell culture, ensure the final DMSO concentration is low (typically $\leq 0.5\text{-}1.0\%$) to avoid cytotoxicity. Add the compound dropwise to the medium while vortexing to facilitate even dispersal.
- **Instability in Solution:** **Solution:** For long-term storage, keep the stock solution at -20°C or -80°C , protected from light. Avoid repeated freeze-thaw cycles by aliquoting the stock. For in vivo formulations, use the solution immediately after preparation [1] [3].

Frequently Asked Questions (FAQs)

- **What is a safe working concentration for cell-based assays?** Recent studies (2025) have consistently used concentrations of **25, 50, and 100 μM** without observing cytotoxicity in RBL-2H3 or B16F10 cell lines [5] [6]. However, it is crucial to determine the non-toxic range for your specific cell line and conditions using an MTT or similar assay.
- How should I store the compound? The solid powder should be stored in a **-20°C freezer, protected from light, and under an inert atmosphere** if possible [1] [4].
- Can it be used for in vivo studies? Yes. One protocol suggests a clear solution can be made in 5% DMSO + Corn oil at 2 mg/mL [1] [2]. Furthermore, a human skin irritation test indicated low irritation potential, supporting its investigation for topical applications [6].

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